

Unveiling the Thermodynamic Profile of Ethyl 3-Phenylglycidate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl 3-phenylglycidate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **Ethyl 3-phenylglycidate**, a key intermediate in the synthesis of various pharmaceuticals and a notable component in the flavor and fragrance industry. This document collates available quantitative data, details relevant experimental protocols for thermodynamic measurements, and presents logical workflows for its synthesis and property determination.

Core Thermodynamic Data

The following table summarizes the key thermodynamic and physical properties of **Ethyl 3-phenylglycidate** gathered from various sources.

Property	Value	Temperature (°C)	Pressure	Citation
Vapor Pressure	0.000861 mmHg	23	N/A	[1]
0.12 Pa (approx. 0.0009 mmHg)	24	N/A	[2] [3]	
0.002 mmHg (estimated)	25	N/A		
Boiling Point	96 °C	N/A	0.5 mmHg	[3] [4]
265-270 °C (decomposes)	N/A	760 mmHg		
Density	1.102 g/mL	25	N/A	[2] [3] [4]
Enthalpy of Vaporization	Data not available	N/A	N/A	
Heat Capacity	Data not available	N/A	N/A	

Experimental Protocols

While specific experimental data for the enthalpy of vaporization and heat capacity of **Ethyl 3-phenylglycidate** are not readily available in the literature, this section outlines detailed, generalized methodologies for the determination of key thermodynamic properties, applicable to this and similar ester compounds.

Determination of Vapor Pressure

1. Ebullioscopic Method

The ebullioscopic method directly measures the boiling point of a liquid at a given pressure.

- Apparatus: An ebulliometer, which consists of a boiling flask, a condenser, a thermometer or temperature probe, and a pressure control system.
- Procedure:

- A sample of **Ethyl 3-phenylglycidate** is placed in the boiling flask.
- The system is evacuated to a specific, stable pressure using a vacuum pump.
- The sample is heated until it boils.
- The temperature of the vapor-liquid equilibrium is precisely measured.
- This process is repeated at various pressures to obtain a set of vapor pressure-temperature data points.

2. Thermogravimetric Analysis (TGA)

TGA can be used as an indirect method to estimate vapor pressure.

- Apparatus: A thermogravimetric analyzer.
- Procedure:
 - A small, precise amount of **Ethyl 3-phenylglycidate** is placed in the TGA sample pan.
 - The sample is heated at a constant rate under a controlled atmosphere (e.g., nitrogen).
 - The TGA measures the mass loss of the sample as a function of temperature.
 - The rate of mass loss is related to the vapor pressure of the substance, which can be calculated using appropriate models and calibration with a standard of known vapor pressure.

Determination of Enthalpy of Vaporization (ΔH_{vap})

1. Calorimetry

Direct calorimetric measurement provides the most accurate values for the enthalpy of vaporization.

- Apparatus: A vaporization calorimeter.
- Procedure:

- A known mass of **Ethyl 3-phenylglycidate** is introduced into the calorimeter.
- A measured amount of electrical energy is supplied to the sample to induce vaporization at a constant temperature and pressure.
- The amount of substance vaporized is determined by mass difference or by condensing the vapor and measuring its mass.
- The molar enthalpy of vaporization is calculated from the energy input and the amount of substance vaporized.

2. Calculation from Vapor Pressure Data (Clausius-Clapeyron Equation)

The enthalpy of vaporization can be estimated from vapor pressure data obtained at different temperatures.

- Procedure:

- Vapor pressure is measured at several different temperatures using a method like the ebullioscopic method.
- The natural logarithm of the vapor pressure ($\ln P$) is plotted against the inverse of the absolute temperature ($1/T$).
- According to the Clausius-Clapeyron equation, the slope of this plot is equal to $-\Delta H_{\text{vap}}/R$, where R is the ideal gas constant.
- The enthalpy of vaporization can be calculated from the slope of the resulting line.

Determination of Heat Capacity (Cp)

1. Differential Scanning Calorimetry (DSC)

DSC is a common technique for measuring the heat capacity of liquids.

- Apparatus: A differential scanning calorimeter.
- Procedure:

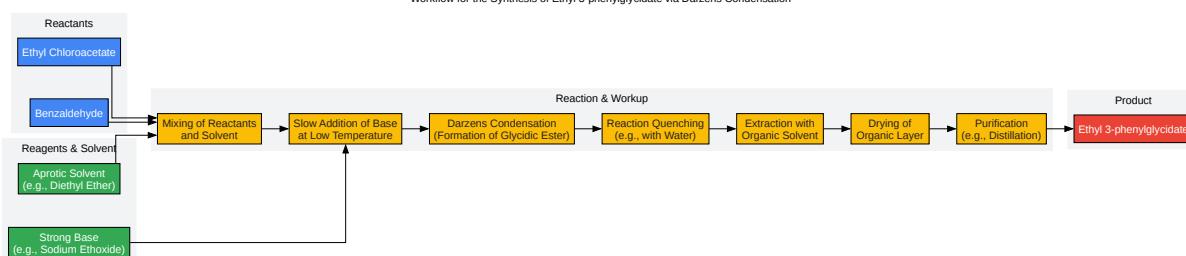
- A baseline is obtained by running the DSC with empty sample and reference pans.
- A known mass of a standard material with a well-characterized heat capacity (e.g., sapphire) is placed in the sample pan and heated at a constant rate, and the heat flow is recorded.
- The experiment is repeated with a known mass of **Ethyl 3-phenylglycidate** under the same conditions.
- The heat capacity of the sample is calculated by comparing the heat flow required to raise its temperature by a certain amount to that of the standard.

Logical Workflows and Pathways

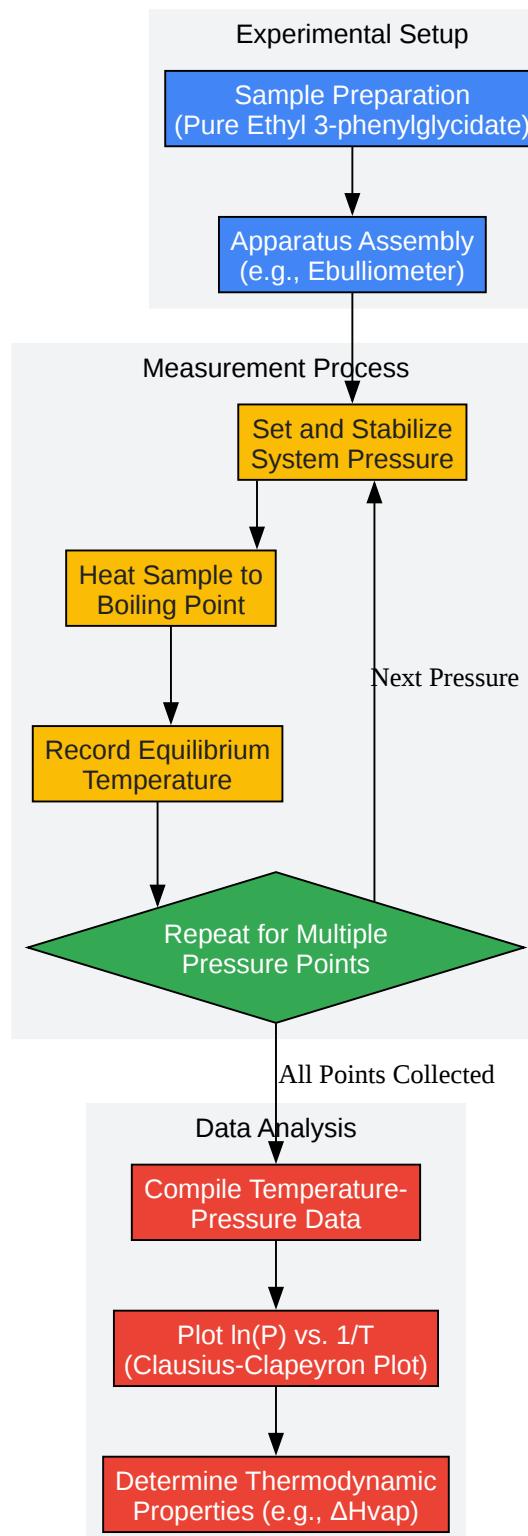
Synthesis of Ethyl 3-phenylglycidate

The Darzens condensation is a common and effective method for the synthesis of glycidic esters like **Ethyl 3-phenylglycidate**. The following diagram illustrates the logical workflow of this synthesis.

Workflow for the Synthesis of Ethyl 3-phenylglycidate via Darzens Condensation



Generalized Workflow for Vapor Pressure Determination

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